Application Notes and Protocols for Studying the Oxidizing Properties of Calcium Chromate

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Compound of Interest

Compound Name:	*Calcium chromate dihydrate*
CAS No.:	*8012-75-7*
Cat. No.:	*B1632875*

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These application notes provide a comprehensive guide to understanding and experimentally investigating the oxidizing properties of calcium chromate ($CaCrO_4$). Calcium chromate is a strong oxidizing agent due to the presence of chromium in the +6 oxidation state. This property makes it a subject of interest in various chemical syntheses and industrial applications, alongside significant safety considerations due to its toxicity and carcinogenicity.

Introduction to the Oxidizing Properties of Calcium Chromate

Calcium chromate is a yellow, solid inorganic compound that is sparingly soluble in water. Its oxidizing power stems from the chromate ion (CrO_4^{2-}), where chromium is in its highest oxidation state (+6). In chemical reactions, the chromium(VI) is typically reduced to the more stable chromium(III) state.[1][2] The oxidizing strength of chromates is pH-dependent, being more powerful in acidic solutions where the chromate ion is in equilibrium with the dichromate ion ($Cr_2O_7^{2-}$).[3]

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The overall reduction half-reaction in acidic solution is: $Cr_2O_7^{2-}(aq) + 14H^+(aq) + 6e^- \rightarrow 2Cr^{3+}(aq) + 7H_2O(l)$

This powerful oxidizing ability allows calcium chromate to react with a variety of substances, including organic compounds and other reducing agents. For instance, it can oxidize primary alcohols to carboxylic acids and secondary alcohols to ketones.[4][5][6]

Safety Precautions

Calcium chromate is a hazardous substance and must be handled with extreme care.

- Toxicity and Carcinogenicity: Calcium chromate is toxic if swallowed and is a known human carcinogen.[7][8][9][10][11]
- Handling: Always handle calcium chromate in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.[7][9]
- Storage: Store calcium chromate in a cool, dry, and well-ventilated area away from combustible materials and reducing agents.[9]
- Disposal: Dispose of calcium chromate waste according to local, state, and federal regulations for hazardous materials.

Quantitative Data

The oxidizing strength of an agent can be quantified by its standard electrode potential (E°). While the specific E° for calcium chromate is not readily available, the standard reduction potential for the closely related dichromate ion is a reliable indicator of its oxidizing power in acidic conditions.

Redox Couple	Standard Reduction Potential (E°)	Reference
$Cr_2O_7^{2-}/Cr^{3+}$ (in acidic solution)	+1.33 V	[12]

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A higher positive E° value indicates a stronger oxidizing agent. For comparison, the standard reduction potentials of other common oxidizing agents are provided below.

Oxidizing Agent	Standard Reduction Potential (E°)	Reference
Permanganate (MnO_4^-/Mn^{2+})	+1.51 V	[12]
Chlorine (Cl_2/Cl^-)	+1.36 V	[12]
Bromine (Br_2/Br^-)	+1.07 V	[12]
Iodine (I_2/I^-)	+0.54 V	[12]

Experimental Protocols

Protocol 1: Qualitative Demonstration of Oxidizing Properties

This protocol provides a simple qualitative method to observe the oxidizing nature of calcium chromate by its reaction with a common reducing agent, potassium iodide (KI).

Objective: To visually confirm the oxidizing ability of calcium chromate.

Materials:

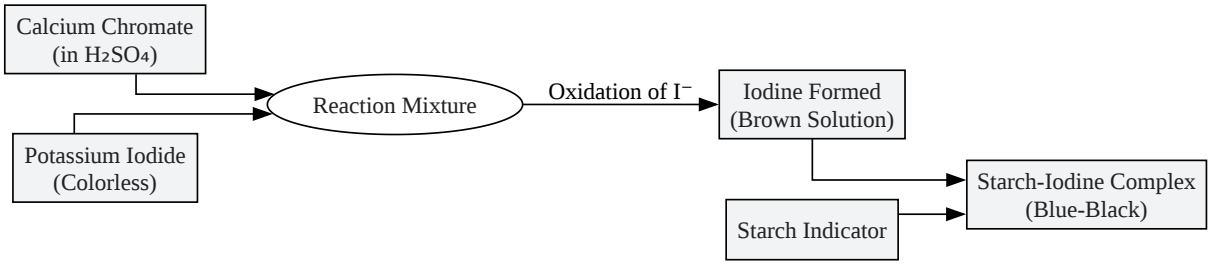
- Calcium chromate ($CaCrO_4$)
- Potassium iodide (KI) solution (0.1 M)
- Dilute sulfuric acid (H_2SO_4) (1 M)
- Starch indicator solution
- Test tubes
- Pipettes

Procedure:

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- In a test tube, dissolve a small amount (approx. 0.1 g) of calcium chromate in 5 mL of dilute sulfuric acid.
- In a separate test tube, add 5 mL of 0.1 M potassium iodide solution.
- Carefully add the acidified calcium chromate solution dropwise to the potassium iodide solution.
- Observe any color change. The formation of a brown color indicates the oxidation of iodide ions (I^-) to iodine (I_2).
- Add a few drops of starch indicator solution to the reaction mixture. The appearance of a deep blue-black color confirms the presence of iodine.

Expected Results: The solution will turn brown upon the addition of acidified calcium chromate to the potassium iodide solution, and subsequently blue-black with the addition of starch, confirming the oxidation of iodide to iodine.



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Qualitative analysis workflow.

Protocol 2: Quantitative Analysis via Redox Titration

This protocol details the determination of the concentration of a reducing agent (e.g., iron(II) sulfate) using a standardized solution of calcium chromate in a redox titration.

Objective: To quantify the oxidizing capacity of a calcium chromate solution.

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Materials:

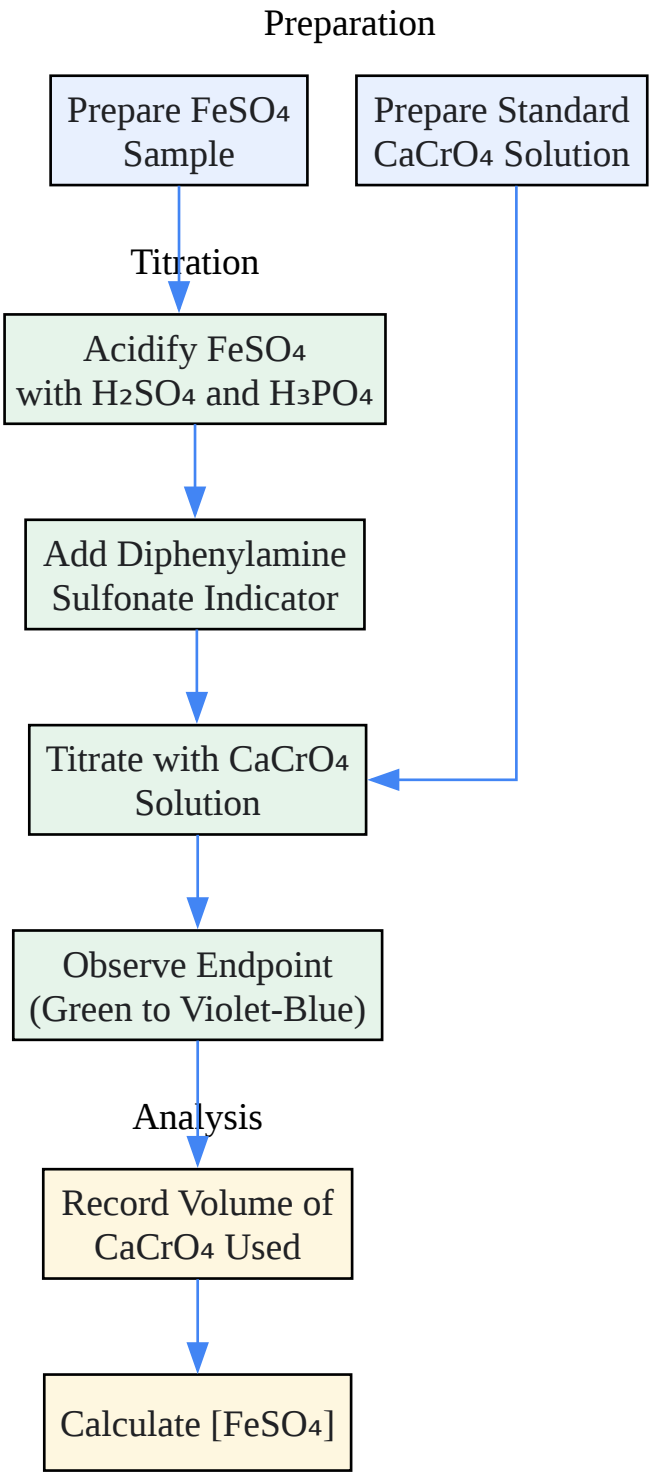
- Calcium chromate ($CaCrO_4$)
- Iron(II) sulfate ($FeSO_4$) solution of unknown concentration
- Sulfuric acid (H_2SO_4) (1 M)
- Phosphoric acid (H_3PO_4) (85%)
- Diphenylamine sulfonate indicator
- Burette, pipette, conical flasks, magnetic stirrer

Procedure:

- Preparation of Standard Calcium Chromate Solution (e.g., 0.02 M): Accurately weigh the required amount of calcium chromate, dissolve it in a minimal amount of dilute sulfuric acid, and then dilute to the mark in a volumetric flask with deionized water.
- Titration Setup: Fill the burette with the standard calcium chromate solution.
- Sample Preparation: Pipette a known volume (e.g., 25.0 mL) of the iron(II) sulfate solution into a conical flask.
- Acidification: Add 20 mL of 1 M sulfuric acid and 5 mL of 85% phosphoric acid to the conical flask.
- Indicator: Add 2-3 drops of diphenylamine sulfonate indicator to the flask.
- Titration: Titrate the iron(II) sulfate solution with the calcium chromate solution from the burette with constant stirring. The endpoint is reached when the color of the solution changes from green to a persistent violet-blue.
- Repeat: Repeat the titration at least three times to obtain concordant results.

Calculations: The concentration of the iron(II) sulfate solution can be calculated using the stoichiometry of the reaction: $Cr_2O_7^{2-} + 6Fe^{2+} + 14H^+ \rightarrow 2Cr^{3+} + 6Fe^{3+} + 7H_2O$

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Redox titration experimental workflow.

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Protocol 3: Oxidation of a Secondary Alcohol

This protocol describes the use of calcium chromate to oxidize a secondary alcohol (e.g., isopropanol) to a ketone (acetone).

Objective: To demonstrate the synthetic utility of calcium chromate as an oxidizing agent for organic compounds.

Materials:

- Calcium chromate ($CaCrO_4$)
- Isopropanol
- Glacial acetic acid
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Dichloromethane (DCM)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Rotary evaporator

Procedure:

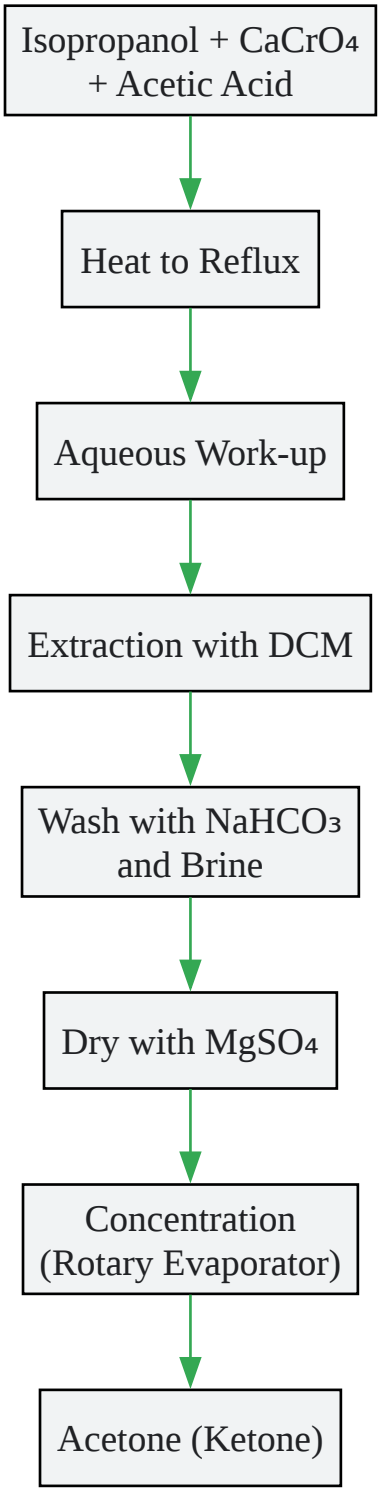
- Reaction Setup: In a round-bottom flask, add calcium chromate and glacial acetic acid.
- Addition of Alcohol: Slowly add isopropanol to the stirred suspension.

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- Reaction: Heat the mixture to reflux for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extraction: Extract the aqueous layer with dichloromethane (3 x 20 mL).
- Washing: Combine the organic layers and wash with saturated sodium bicarbonate solution until effervescence ceases, then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude acetone.
- Purification (Optional): The product can be further purified by distillation.

Reaction Scheme: $3(CH_3)_2CHOH + 2CaCrO_4 + 8H^+ \rightarrow 3(CH_3)_2CO + 2Cr^{3+} + 2Ca^{2+} + 7H_2O$

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